

Synthesis of 2-(2-Cyanophenoxy)acetic Acid: An Application Note and Detailed Protocol

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Compound of Interest

Compound Name: 2-(2-Cyanophenoxy)acetic acid

CAS No.: 6574-95-4

Cat. No.: B1363870

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For: Researchers, scientists, and drug development professionals.

Introduction

2-(2-Cyanophenoxy)acetic acid is a valuable building block in organic synthesis, finding applications in the development of pharmaceuticals and other specialty chemicals. Its structure, featuring a phenoxyacetic acid moiety ortho-substituted with a nitrile group, provides multiple reactive sites for further chemical transformations. This document provides a comprehensive, step-by-step guide for the synthesis of **2-(2-Cyanophenoxy)acetic acid**, grounded in the principles of the Williamson ether synthesis. The protocol is designed to be robust and reproducible for laboratory-scale preparations.

Reaction Principle and Mechanism

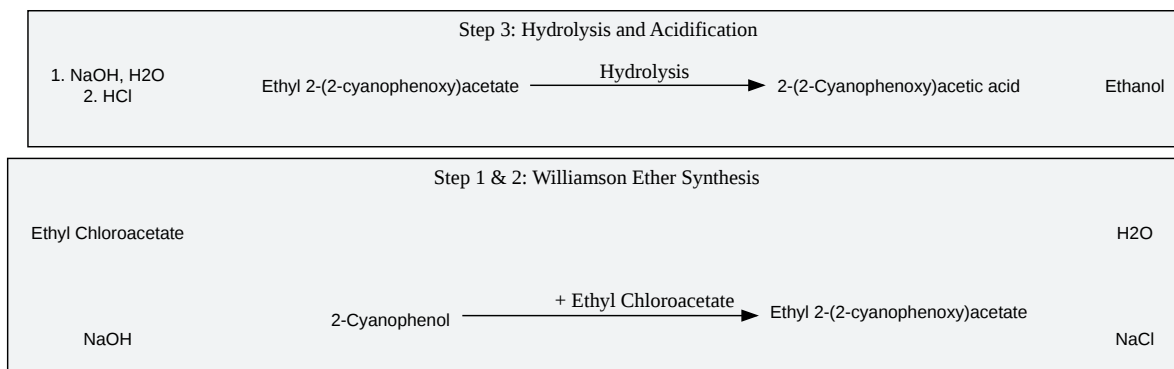
The synthesis of **2-(2-Cyanophenoxy)acetic acid** is achieved through a two-step process rooted in the classic Williamson ether synthesis. This reaction involves the nucleophilic substitution (S_N2) of a halide by an alkoxide or, in this case, a phenoxide.^{[1][2]}

Step 1: Deprotonation of 2-Cyanophenol. The phenolic proton of 2-cyanophenol is acidic and can be readily removed by a strong base, such as sodium hydroxide, to form the corresponding sodium 2-cyanophenoxide. This salt is a potent nucleophile.

Step 2: Nucleophilic Substitution. The generated 2-cyanophenoxide ion then undergoes an SN2 reaction with an ethyl haloacetate, typically ethyl chloroacetate. The phenoxide attacks the electrophilic carbon of the ethyl chloroacetate, displacing the chloride ion and forming ethyl 2-(2-cyanophenoxy)acetate.

Step 3: Hydrolysis. The final step is the base-catalyzed hydrolysis of the ethyl ester to the corresponding carboxylic acid. Subsequent acidification protonates the carboxylate salt to yield the final product, **2-(2-Cyanophenoxy)acetic acid**.

The overall reaction scheme is depicted below:



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Caption: Overall reaction scheme for the synthesis of **2-(2-Cyanophenoxy)acetic acid**.

Materials and Reagents

Reagent	Formula	MW (g/mol)	CAS No.	Hazards
2-Cyanophenol	C ₇ H ₅ NO	119.12	611-20-1	Harmful if swallowed, causes serious eye damage, may cause an allergic skin reaction. [3] [4]
Sodium Hydroxide	NaOH	40.00	1310-73-2	Corrosive, causes severe skin burns and eye damage.
Ethyl Chloroacetate	C ₄ H ₇ ClO ₂	122.55	105-39-5	Flammable liquid and vapor, toxic if swallowed, in contact with skin or if inhaled, causes skin irritation and serious eye irritation. [5] [6]
Ethanol	C ₂ H ₅ OH	46.07	64-18-6	Highly flammable liquid and vapor, causes serious eye irritation.
Diethyl Ether	(C ₂ H ₅) ₂ O	74.12	60-29-7	Extremely flammable liquid and vapor, may form explosive peroxides, harmful if swallowed.
Hydrochloric Acid (conc.)	HCl	36.46	7647-01-0	Corrosive, causes severe

skin burns and
eye damage,
may cause
respiratory
irritation.

Anhydrous Sodium Sulfate	Na_2SO_4	142.04	7757-82-6	Not classified as hazardous.
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Experimental Protocol

Part 1: Synthesis of Ethyl 2-(2-Cyanophenoxy)acetate

- **Reaction Setup:** In a 250 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve 11.9 g (0.1 mol) of 2-cyanophenol in 100 mL of ethanol.
- **Base Addition:** While stirring, slowly add a solution of 4.4 g (0.11 mol) of sodium hydroxide in 20 mL of water. Stir the mixture at room temperature for 30 minutes. A gentle warming may be observed.
- **Addition of Ethyl Chloroacetate:** To the resulting solution of sodium 2-cyanophenoxide, add 13.5 g (0.11 mol) of ethyl chloroacetate dropwise through the condenser.
- **Reflux:** Heat the reaction mixture to reflux and maintain the reflux for 3-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Cooling and Precipitation:** After the reaction is complete, cool the mixture to room temperature. The product may begin to precipitate. Further cooling in an ice bath can enhance precipitation.

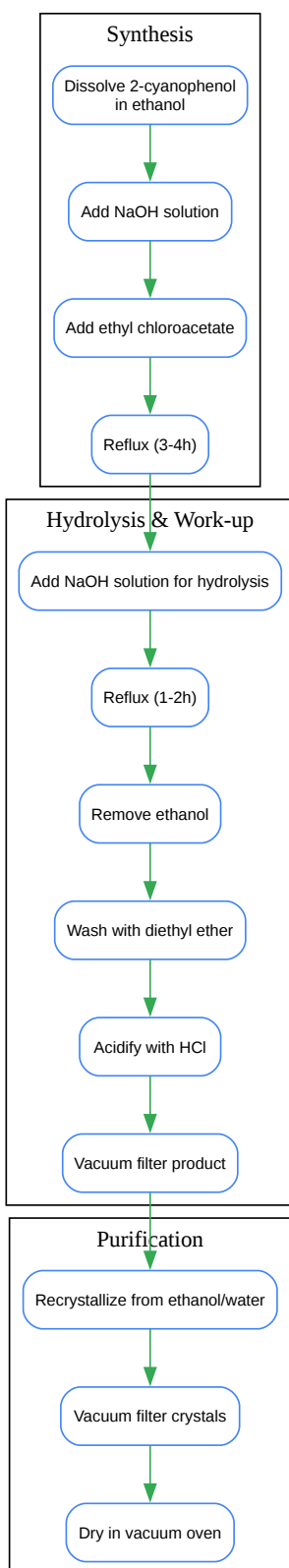
Part 2: Hydrolysis to 2-(2-Cyanophenoxy)acetic Acid

- **Base Hydrolysis:** To the reaction mixture from Part 1, add a solution of 8.0 g (0.2 mol) of sodium hydroxide in 50 mL of water.
- **Second Reflux:** Heat the mixture to reflux for an additional 1-2 hours to ensure complete hydrolysis of the ester.^[7]

- **Solvent Removal:** After cooling, remove the ethanol from the reaction mixture using a rotary evaporator.
- **Work-up and Acidification:** Transfer the remaining aqueous solution to a separatory funnel and wash with 50 mL of diethyl ether to remove any unreacted starting materials or non-polar impurities. Discard the organic layer.
- **Precipitation of the Product:** Cool the aqueous layer in an ice bath and acidify by slowly adding concentrated hydrochloric acid until the pH is approximately 1-2. A white precipitate of **2-(2-Cyanophenoxy)acetic acid** will form.
- **Isolation:** Collect the solid product by vacuum filtration using a Büchner funnel. Wash the solid with cold water to remove any inorganic salts.

Part 3: Purification

- **Recrystallization:** The crude product can be purified by recrystallization.^{[8][9][10][11][12]} A suitable solvent system is an ethanol/water mixture. Dissolve the crude solid in a minimum amount of hot ethanol and then add hot water dropwise until the solution becomes slightly turbid. Allow the solution to cool slowly to room temperature and then in an ice bath to induce crystallization.
- **Drying:** Collect the purified crystals by vacuum filtration, wash with a small amount of cold water, and dry in a vacuum oven.



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Caption: Experimental workflow for the synthesis of **2-(2-Cyanophenoxy)acetic acid**.

Characterization

The final product should be a white crystalline solid. The identity and purity of the synthesized **2-(2-Cyanophenoxy)acetic acid** can be confirmed by the following analytical techniques:

- **Melting Point:** A sharp melting point is indicative of high purity.
- **^1H NMR Spectroscopy:** The proton NMR spectrum should show characteristic signals for the aromatic protons, the methylene protons of the acetic acid side chain, and the carboxylic acid proton. The aromatic protons will appear as a multiplet in the range of δ 7.0-7.8 ppm. The methylene protons ($-\text{O}-\text{CH}_2-$) will be a singlet at approximately δ 4.8 ppm. The carboxylic acid proton will be a broad singlet at a downfield chemical shift (typically $> \delta$ 10 ppm), which is exchangeable with D_2O .
- **^{13}C NMR Spectroscopy:** The carbon NMR spectrum will show signals for the aromatic carbons, the nitrile carbon, the methylene carbon, and the carbonyl carbon of the carboxylic acid.
- **FT-IR Spectroscopy:** The infrared spectrum will exhibit characteristic absorption bands. A strong, broad absorption in the region of $2500\text{-}3300\text{ cm}^{-1}$ is indicative of the O-H stretch of the carboxylic acid. A sharp, strong peak around $1700\text{-}1730\text{ cm}^{-1}$ corresponds to the C=O stretch of the carboxylic acid. A sharp, medium intensity peak around $2220\text{-}2240\text{ cm}^{-1}$ is characteristic of the C $\equiv$ N (nitrile) stretch. The C-O-C ether linkage will show stretching vibrations in the $1200\text{-}1300\text{ cm}^{-1}$ region.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

Safety Precautions

- This experiment must be conducted in a well-ventilated fume hood.
- Personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves, must be worn at all times.
- 2-Cyanophenol is harmful if swallowed and can cause serious eye damage and skin sensitization. Avoid inhalation and direct contact.[\[3\]](#)[\[4\]](#)
- Ethyl chloroacetate is flammable, toxic, and an irritant. Handle with care and avoid exposure to heat or flames.[\[5\]](#)[\[6\]](#)

- Sodium hydroxide and concentrated hydrochloric acid are highly corrosive. Handle with extreme care to avoid skin and eye burns.
- Diethyl ether is extremely flammable and can form explosive peroxides. Do not use near open flames or sources of ignition.

References

- Supporting Information. (n.d.).
- The Williamson Ether Synthesis. (n.d.).
- Williamson Ether Synthesis. (n.d.). Edubirdie. Retrieved from [\[Link\]](#)
- 20 - SAFETY DATA SHEET. (n.d.).
- Recrystallization. (n.d.).
- Williamson Ether Synthesis. (n.d.).
- Experiment 06 Williamson Ether Synthesis. (n.d.).
- Chem 117 Reference Spectra Spring 2011. (n.d.).
- Safety Data Sheet: Ethyl chloroacetate. (n.d.). Carl ROTH. Retrieved from [\[Link\]](#)
- Safety Data Sheet: ethyl chloroacetate. (n.d.). Chemos GmbH & Co.KG. Retrieved from [\[Link\]](#)
- Can anyone help me with a Williamson ether synthesis? (2014). ResearchGate. Retrieved from [\[Link\]](#)
- [Supporting Information] L-Proline: an efficient N,O-bidentate ligand for copper-catalyzed aerobic oxidation of primary and secondary benzylic alcohols at room temperature. (n.d.). The Royal Society of Chemistry. Retrieved from [\[Link\]](#)
- Recrystallization and Crystallization. (n.d.).
- Purification by Recrystallization. (n.d.). CUNY.
- RECRYSTALLIZATION. (n.d.). ResearchGate. Retrieved from [\[Link\]](#)
- Purification: How To. (n.d.). University of Rochester. Retrieved from [\[Link\]](#)
- ¹H and ¹³C NMR data for compound 2. (n.d.). ResearchGate. Retrieved from [\[Link\]](#)

- Table 1 ^1H and ^{13}C NMR data for compounds 1 and 2 (d in ppm, J in Hz). (n.d.). ResearchGate. Retrieved from [[Link](#)]
- **2-(2-cyanophenoxy)acetic acid** ($\text{C}_9\text{H}_7\text{NO}_3$). (n.d.). PubChemLite. Retrieved from [[Link](#)]
- Microwave-Assisted Hydrolysis of Ethyl Azolylacetates and Cinnamates with K_2CO_3 : Synthesis of Potassium Carboxylates. (2024). PMC - NIH. Retrieved from [[Link](#)]
- Acetic acid. (n.d.). National Institute of Standards and Technology. Retrieved from [[Link](#)]
- The average FT-IR spectra of the control and different dose cyanide treated albino rat sperms in the $\sim 3050\text{-}2800\text{ cm}^{-1}$ region. (n.d.). ResearchGate. Retrieved from [[Link](#)]
- Ethyl cyanoacetate. (n.d.). PubChem. Retrieved from [[Link](#)]
- Rapid Identification of Active Ingredients in Commercial Grade Fungicides by Fourier Transform Infrared Spectroscopy. (2021).
- FT-IR spectrum of the acetic acid. (n.d.). ResearchGate. Retrieved from [[Link](#)]
- Catalytic Hydrolysis of Ethyl Acetate using Cation Exchange Resin (Amberlyst - 15): A Kinetic Study. (2025). ResearchGate. Retrieved from [[Link](#)]
- Ethyl Cyanoacetate Reactions. (n.d.). ResearchGate. Retrieved from [[Link](#)]

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Sources

- 1. The Williamson Ether Synthesis [cs.gordon.edu]
- 2. Williamson Ether Synthesis (Chapter 116) - Name Reactions in Organic Synthesis [resolve.cambridge.org]
- 3. fishersci.com [fishersci.com]

- 4. Page loading... [wap.guidechem.com]
- 5. carlroth.com [carlroth.com]
- 6. chemos.de [chemos.de]
- 7. vernier.com [vernier.com]
- 8. www2.chem.wisc.edu [www2.chem.wisc.edu]
- 9. scs.illinois.edu [scs.illinois.edu]
- 10. files.blogs.baruch.cuny.edu [files.blogs.baruch.cuny.edu]
- 11. researchgate.net [researchgate.net]
- 12. Purification [chem.rochester.edu]
- 13. Acetic acid [webbook.nist.gov]
- 14. researchgate.net [researchgate.net]
- 15. ijcmas.com [ijcmas.com]
- 16. researchgate.net [researchgate.net]
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